

In-Depth Technical Guide: Solubility of Enasidenib-d6 in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enasidenib-d6*

Cat. No.: *B15137361*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Enasidenib-d6**, a deuterated isotopologue of the mutant isocitrate dehydrogenase 2 (IDH2) inhibitor, Enasidenib. Due to the limited availability of specific solubility data for the deuterated form, this guide presents data for Enasidenib, which is expected to have very similar solubility characteristics in organic solvents. Deuteration typically has a minimal impact on the physicochemical property of solubility in organic media. This document also includes detailed experimental protocols for solubility determination and a visualization of the relevant signaling pathway.

Core Topic: Solubility of Enasidenib-d6

Enasidenib is an orally available, small-molecule inhibitor of mutated IDH2 enzymes, which are prevalent in certain cancers such as acute myeloid leukemia (AML). The deuterated form, **Enasidenib-d6**, is often used as an internal standard in pharmacokinetic studies. Understanding its solubility is critical for in vitro assay development, formulation, and various analytical methodologies.

Data Presentation: Solubility of Enasidenib

The following table summarizes the available quantitative solubility data for the non-deuterated form, Enasidenib, in common organic solvents.

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Citation |
|---------------------------|-----------------------|--------------------------|---------------------|
| Dimethyl Sulfoxide (DMSO) | ≥47.3 | - | [1] |
| Dimethyl Sulfoxide (DMSO) | 91.67 | 193.65 | [2] |
| Ethanol (EtOH) | ≥22.9 | - | [1] |
| Ethanol (EtOH) | 100.0 | 211.25 | [2] |

Note: The molecular weight of Enasidenib is 473.37 g/mol . The molecular weight of **Enasidenib-d6** will be slightly higher due to the six deuterium atoms.

Experimental Protocols

A detailed methodology for determining the solubility of a compound like **Enasidenib-d6** is crucial for reproducible research. The "shake-flask" method is a gold-standard technique for determining thermodynamic solubility.

Shake-Flask Method for Solubility Determination

Objective: To determine the equilibrium solubility of **Enasidenib-d6** in a given organic solvent.

Materials:

- **Enasidenib-d6** (solid)
- Organic solvent of interest (e.g., DMSO, Ethanol)
- Vials with screw caps
- Orbital shaker or rotator
- Temperature-controlled environment (e.g., incubator)

- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of Solvent: Ensure the organic solvent is of high purity and degassed to prevent bubble formation.
- Sample Preparation: Add an excess amount of solid **Enasidenib-d6** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- Addition of Solvent: Accurately add a known volume of the organic solvent to each vial.
- Equilibration: Tightly cap the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C or 37°C). Allow the samples to shake for a sufficient time to reach equilibrium (typically 24-72 hours).
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
- Sample Collection: Carefully withdraw a sample from the supernatant of each vial using a syringe. Avoid disturbing the solid at the bottom.
- Filtration: Immediately filter the collected supernatant through a syringe filter to remove any remaining undissolved solid particles.
- Dilution: Dilute the filtered, saturated solution with the same organic solvent to a concentration within the linear range of the analytical method (e.g., HPLC).
- Quantification: Analyze the diluted samples by HPLC to determine the concentration of **Enasidenib-d6**. A pre-established calibration curve of known concentrations of **Enasidenib-d6** should be used for accurate quantification.

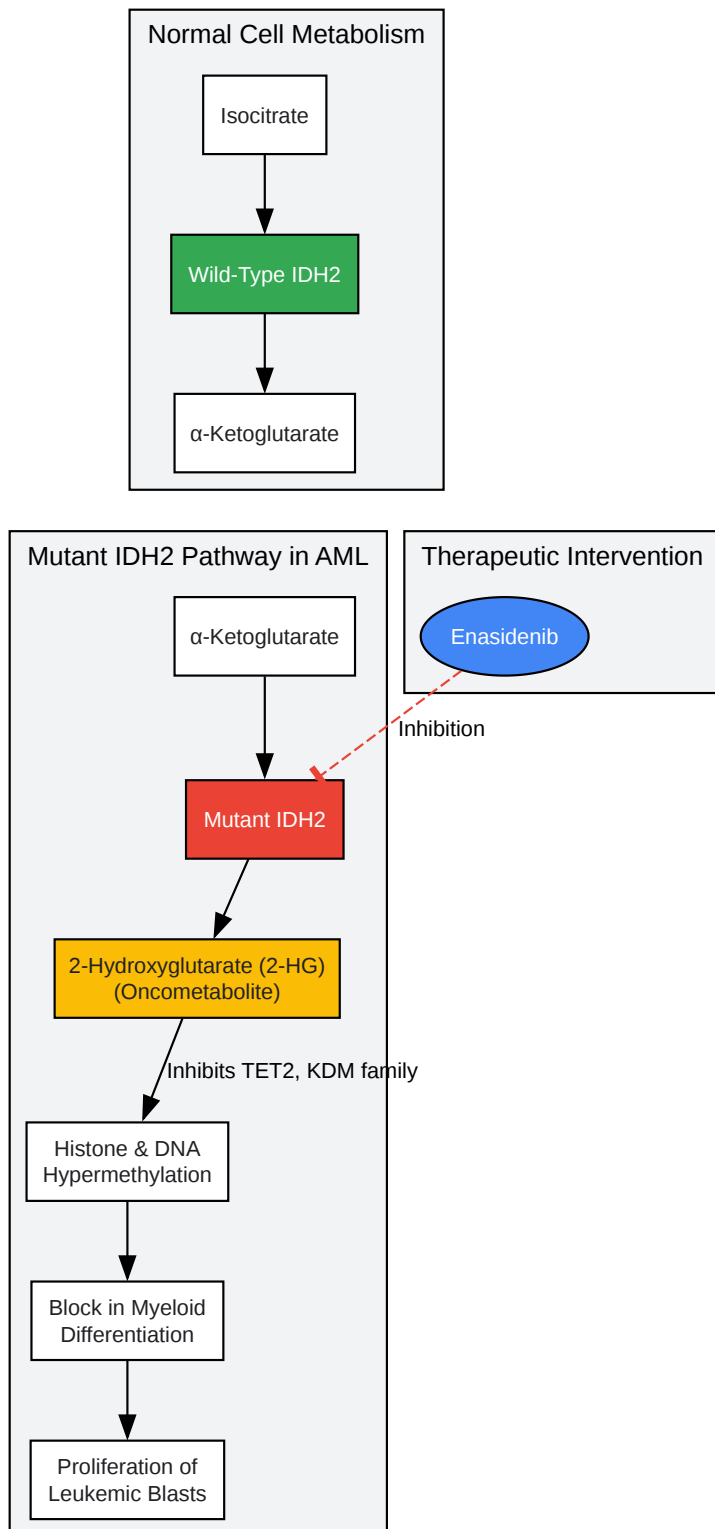
- Calculation: Calculate the solubility of **Enasidenib-d6** in the organic solvent based on the measured concentration and the dilution factor.

Mandatory Visualizations

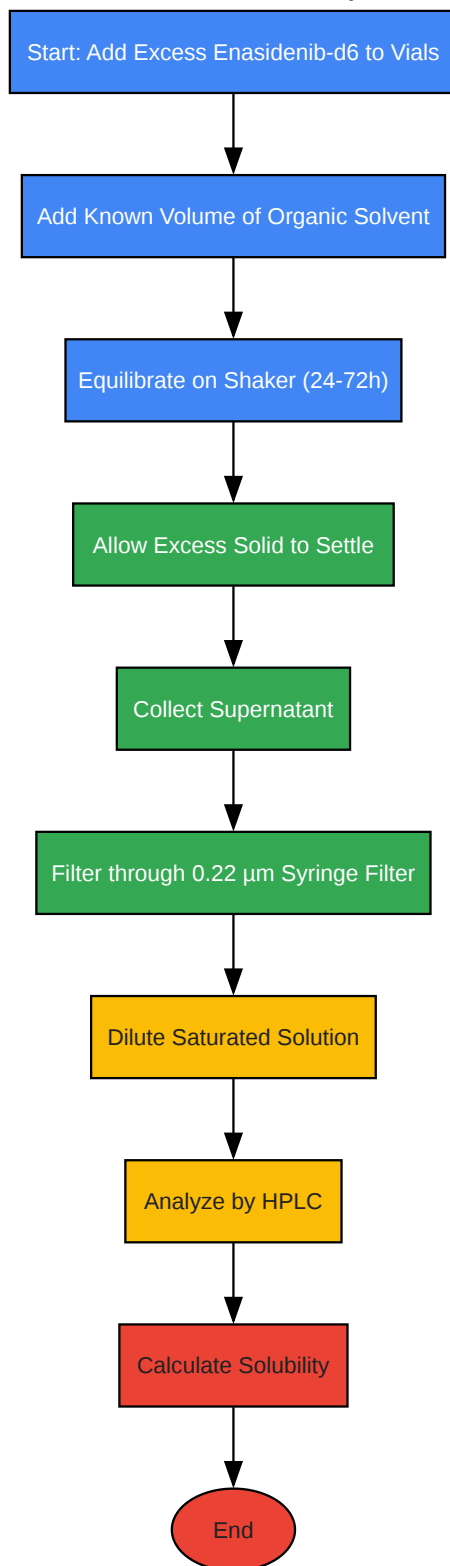
Signaling Pathway of Mutant IDH2 and Inhibition by Enasidenib

Mutations in the IDH2 enzyme lead to the neomorphic production of the oncometabolite 2-hydroxyglutarate (2-HG).[3] 2-HG competitively inhibits α -ketoglutarate-dependent dioxygenases, including histone and DNA demethylases, leading to epigenetic alterations and a block in cellular differentiation.[3] Enasidenib is a targeted inhibitor of the mutant IDH2 enzyme, thereby reducing 2-HG levels and restoring normal cellular differentiation.[4][5]

Mutant IDH2 Signaling Pathway and Enasidenib Inhibition



Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. youtube.com [youtube.com]
- 2. ashpublications.org [ashpublications.org]
- 3. youtube.com [youtube.com]
- 4. IDH1/2 mutations in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility of Enasidenib-d6 in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137361#solubility-of-enasidenib-d6-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com